

Commercial Availability and Synthetic Applications of 4-(Benzylxy)benzene-1-sulfonyl Chloride

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Compound of Interest

Compound Name: 4-(Benzylxy)benzene-1-sulfonyl chloride

Cat. No.: B1335511

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[City, State] – [Date] – **4-(Benzylxy)benzene-1-sulfonyl chloride**, a versatile reagent in organic synthesis, is commercially available from a range of suppliers, catering to the needs of researchers and drug development professionals. This compound serves as a key building block for the synthesis of various sulfonamide derivatives, which are of significant interest in medicinal chemistry due to their diverse biological activities. This document provides a comprehensive overview of purchasing options, detailed experimental protocols for its use, and insights into its application in drug discovery, particularly in the development of kinase inhibitors.

Commercial Suppliers and Purchasing Options

A variety of chemical suppliers offer **4-(benzylxy)benzene-1-sulfonyl chloride** in different quantities and purities. Researchers can select the most suitable option based on their specific experimental needs and budget. Below is a summary of the available purchasing options from prominent suppliers:

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
Crescent Chemical Company	CDS012859	Not Specified	25 mg	Contact for pricing
CymitQuimica	54-OR350065	98%	1 g, 5 g, 25 g, 100 g	€32.00, €93.00, €279.00, €1,018.00
BLD Pharm	Not Specified	Not Specified	Contact for options	Contact for pricing
ChemicalBook	Not Specified	Not Specified	Contact for options	Contact for pricing
Molport	Molport-000-874-830	Not Specified	Contact for options	Contact for pricing
Sigma-Aldrich	CDS012859	Not Specified	25 mg	€70.10
Chemenu	CM374046	95%+	Contact for options	Contact for pricing

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and availability.

Application in the Synthesis of Sulfonamides

4-(Benzyl)benzene-1-sulfonyl chloride is primarily used in the synthesis of sulfonamides through its reaction with primary or secondary amines. The resulting 4-(benzyl)benzenesulfonamides can serve as precursors to a wide array of compounds with potential therapeutic applications. The benzyl group can act as a protecting group for the phenol, which can be deprotected in a later synthetic step to yield the corresponding 4-hydroxybenzenesulfonamide derivative.

Experimental Protocol: General Synthesis of 4-(Benzyl)benzenesulfonamides

This protocol outlines a general procedure for the reaction of **4-(benzyloxy)benzene-1-sulfonyl chloride** with a primary amine. This method can be adapted for various amines to generate a library of sulfonamide compounds.

Materials:

- **4-(Benzyloxy)benzene-1-sulfonyl chloride**
- Primary amine (e.g., aniline)
- Anhydrous dichloromethane (DCM)
- Triethylamine (TEA) or Pyridine
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask under a nitrogen atmosphere, dissolve the primary amine (1.0 equivalent) in anhydrous dichloromethane.
- Addition of Base: Add triethylamine or pyridine (1.2 equivalents) to the solution at room temperature.

- **Addition of Sulfonyl Chloride:** Cool the reaction mixture to 0 °C using an ice bath. Slowly add a solution of **4-(benzyloxy)benzene-1-sulfonyl chloride** (1.1 equivalents) in anhydrous dichloromethane to the stirred amine solution.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 2-16 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

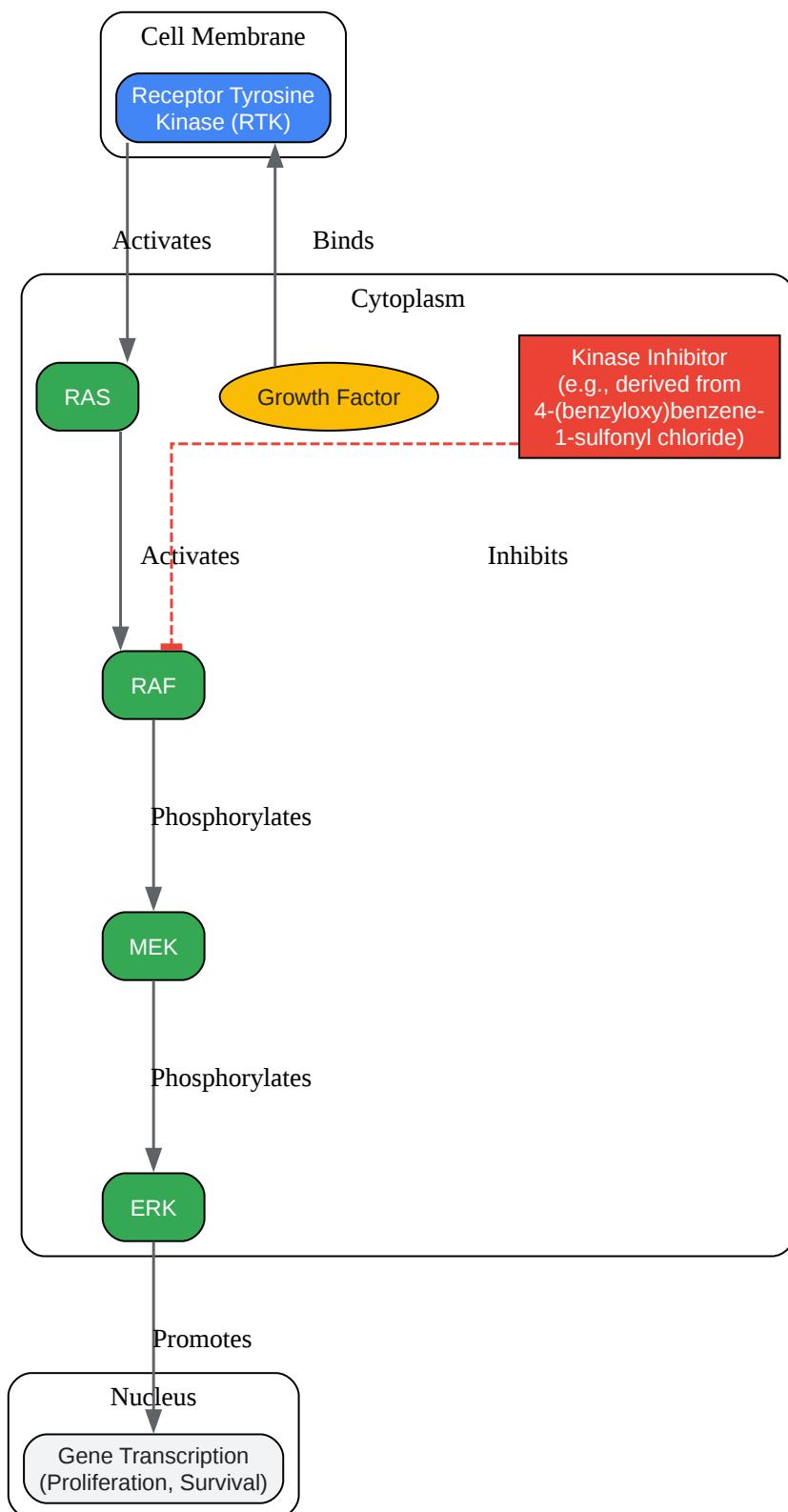
Application in Drug Discovery: Kinase Inhibitors

Sulfonamide-containing molecules are prevalent in drug discovery and are key components of many approved drugs. In particular, derivatives of benzenesulfonamides are being investigated as inhibitors of various protein kinases, which are crucial regulators of cell signaling.

Dysregulation of kinase activity is a hallmark of many diseases, including cancer. The synthesis of novel sulfonamide libraries using reagents like **4-(benzyloxy)benzene-1-sulfonyl chloride** is a common strategy in the search for new and effective kinase inhibitors.

The general structure of many kinase inhibitors consists of a core scaffold that binds to the ATP-binding site of the kinase, and various substituents that confer selectivity and improve pharmacokinetic properties. The 4-(benzyloxy)phenylsulfonamide moiety can be incorporated into these structures to interact with specific residues in the kinase domain.

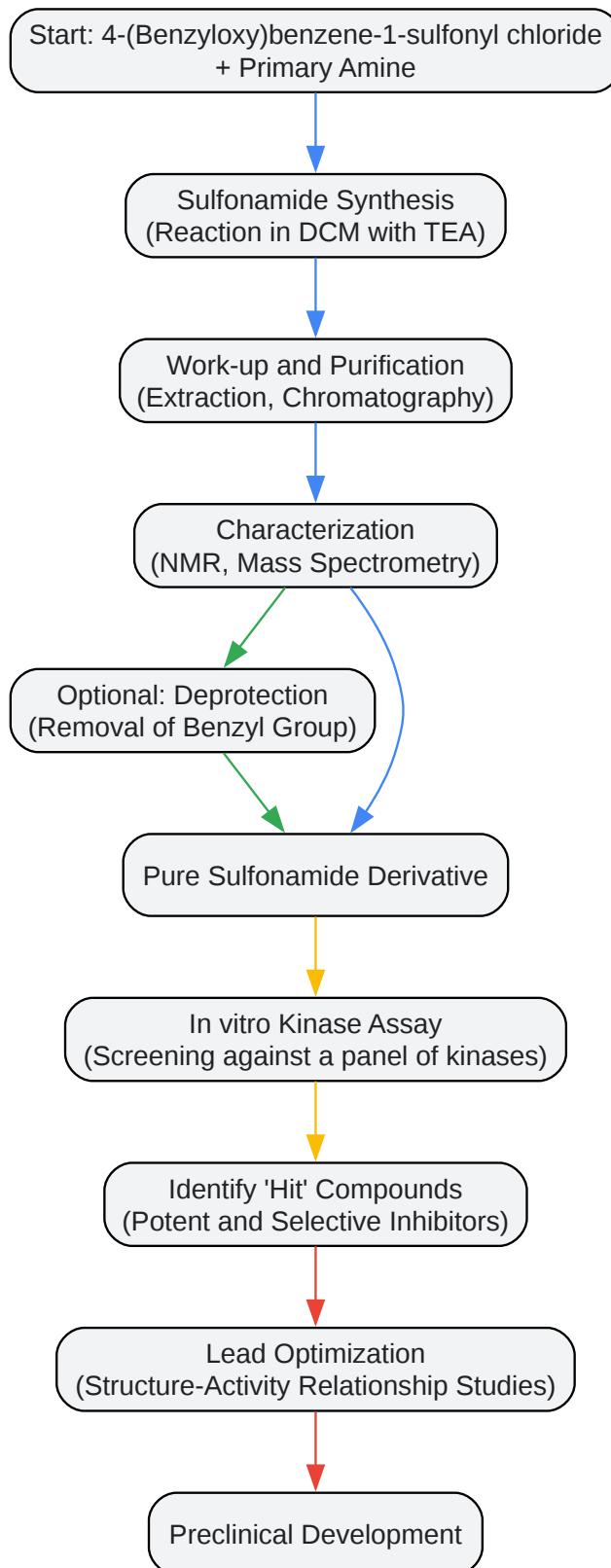
Below is a conceptual representation of a signaling pathway that could be targeted by a kinase inhibitor derived from **4-(benzyloxy)benzene-1-sulfonyl chloride**.



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Caption: A simplified MAPK/ERK signaling pathway, a common target in cancer therapy. Kinase inhibitors can block this pathway at various points, such as at the level of RAF kinases.

The following diagram illustrates the general experimental workflow for the synthesis and screening of a potential kinase inhibitor derived from **4-(benzyloxy)benzene-1-sulfonyl chloride**.

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Caption: A general workflow for the synthesis and screening of novel sulfonamide-based kinase inhibitors.

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